

# S-Sulfohomocysteine: A Technical Guide on its Biochemical Properties and Chemical Structure

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## Compound of Interest

Compound Name: *S-Sulfohomocysteine*

Cat. No.: *B15476637*

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## Introduction

**S-sulfohomocysteine** is a sulfur-containing amino acid derivative that has garnered significant interest in the scientific community due to its involvement in various metabolic pathways and its potential role as a biomarker in certain inborn errors of metabolism. This technical guide provides an in-depth overview of the core biochemical properties, chemical structure, and relevant experimental methodologies for the study of **S-sulfohomocysteine**. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

## Chemical Structure and Properties

**S-sulfohomocysteine** is structurally analogous to homocysteine, with the key difference being the presence of a sulfo group ( $-\text{SO}_3\text{H}$ ) attached to the sulfur atom. This modification significantly alters its biochemical properties.

Chemical Structure:

While a dedicated PubChem entry for **S-sulfohomocysteine** with a 2D structure image is not readily available, its structure can be inferred from its name and the structure of its close analog, S-sulfocysteine. It consists of a homocysteine backbone with a sulfonic acid group attached to the sulfur atom.

To aid in visualization and computational modeling, the structure of **S-sulfohomocysteine** can be represented in simplified molecular-input line-entry system (SMILES) format. Based on the structure of homocysteine, the SMILES representation for **S-sulfohomocysteine** would be C(CS(=O)(=O)O)C(C(=O)O)N.

## Quantitative Biochemical Properties

A comprehensive summary of the quantitative biochemical properties of **S-sulfohomocysteine** and related compounds is provided in the table below. Data for **S-sulfohomocysteine** is extrapolated based on its constituent parts due to the limited availability of direct experimental values in public databases.

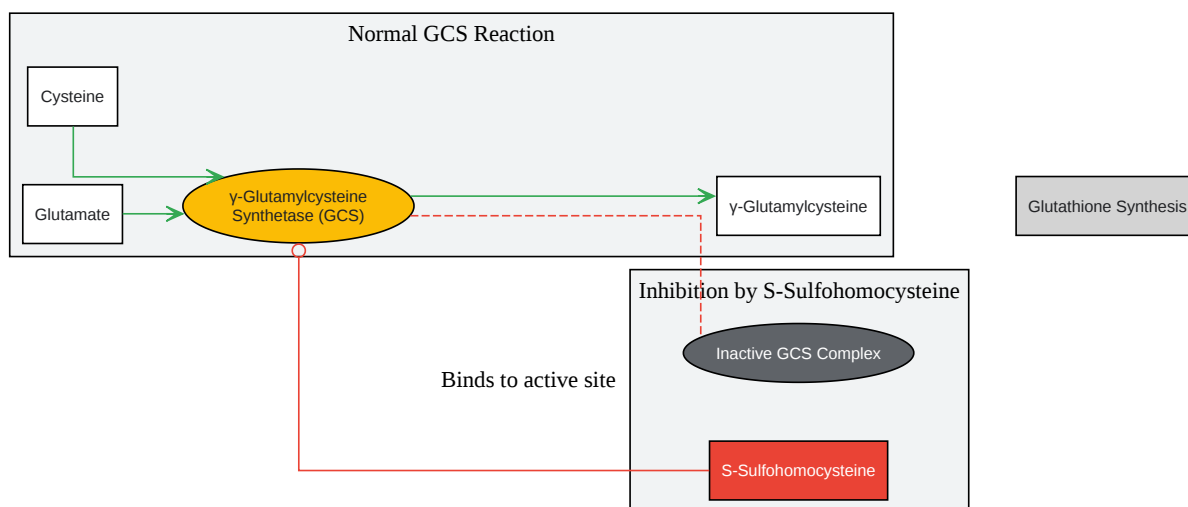
Property	S-Sulfohomocysteine (Predicted)	S-Adenosylhomocysteine	S-Adenosylhomocysteine sulfoxide
Molecular Formula	C4H9NO5S2	C14H20N6O5S[1]	C14H20N6O6S[2]
Molecular Weight	215.25 g/mol	384.41 g/mol [1]	400.41 g/mol [2]
Water Solubility	High (predicted due to polar sulfo and amino acid groups)	1 mg/mL[3]	Not explicitly stated, but likely soluble
XLogP3	Not available	-3.5[1]	-5.1[2]
Hydrogen Bond Donor Count	3	4[1]	5[2]
Hydrogen Bond Acceptor Count	6	11[1]	12[2]

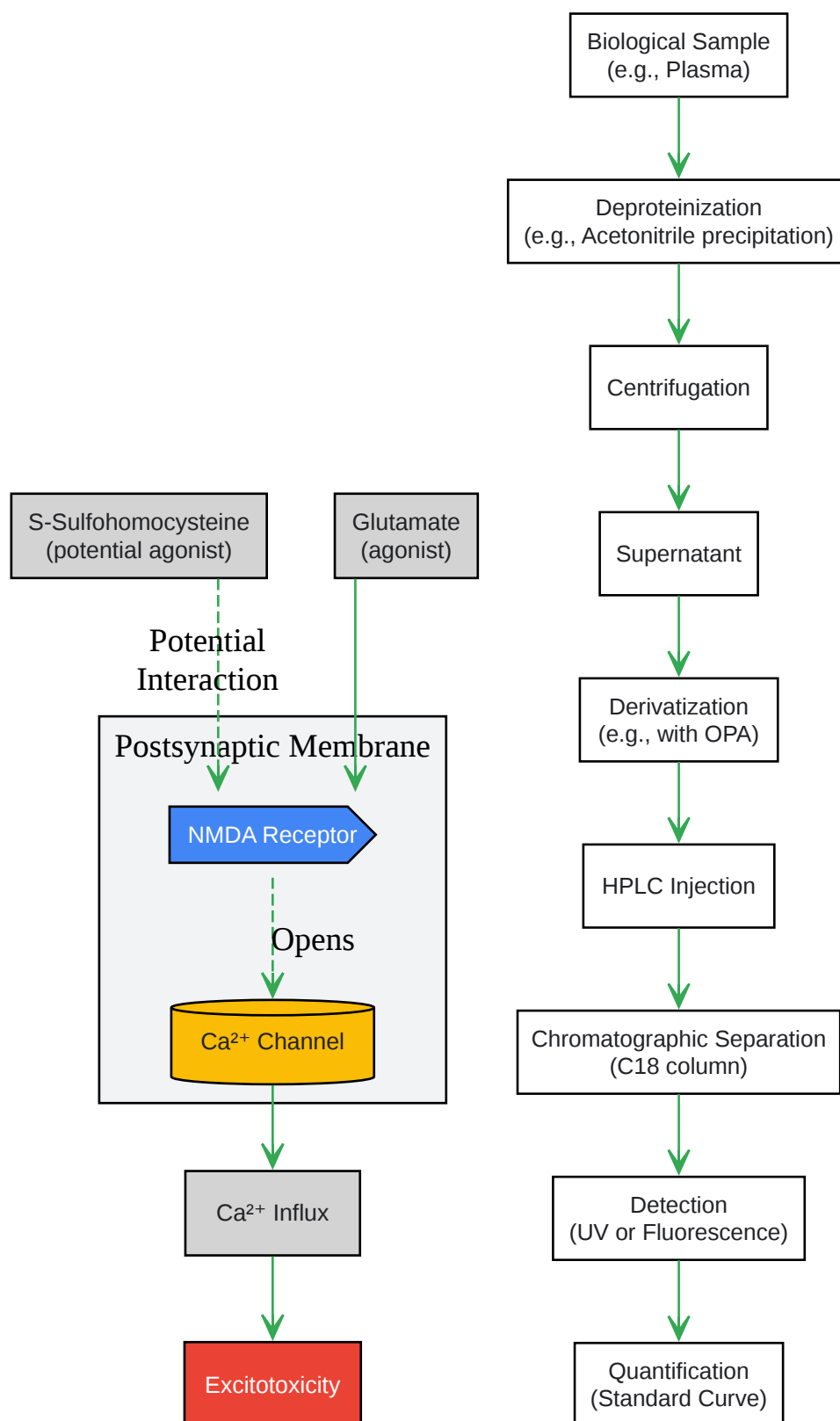
## Biological Significance and Signaling Pathways

**S-sulfohomocysteine** is primarily recognized for its role in conditions of sulfite overload, such as in sulfite oxidase deficiency, a rare inherited metabolic disorder.[4] In this condition, the accumulation of sulfite leads to its reaction with homocysteine to form **S-sulfohomocysteine**.

## Inhibition of γ-Glutamylcysteine Synthetase

**S-sulfohomocysteine**, along with its analogue S-sulfocysteine, acts as a potent inactivator of  $\gamma$ -glutamylcysteine synthetase (GCS), the rate-limiting enzyme in glutathione synthesis.[4] This inhibition is thought to occur because **S-sulfohomocysteine** acts as a transition-state analog of  $\gamma$ -glutamyl phosphate, a key intermediate in the reaction catalyzed by GCS.[4]





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## References

- 1. Adenosylhomocysteine | C<sub>14</sub>H<sub>20</sub>N<sub>6</sub>O<sub>5</sub>S | CID 439155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. S-adenosylhomocysteine sulfoxide | C<sub>14</sub>H<sub>20</sub>N<sub>6</sub>O<sub>6</sub>S | CID 170836265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Inactivation of gamma-glutamylcysteine synthetase, but not of glutamine synthetase, by S-sulfocysteine and S-sulfohomocysteine - PubMed [pubmed.ncbi.nlm.nih.gov]
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